

Technical Guide: Spectroscopic Data & Characterization of 5-Bromobenzene-1,2,3-triamine

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Compound of Interest

Compound Name: 5-Bromobenzene-1,2,3-triamine

CAS No.: 1121586-23-9

Cat. No.: B1503453

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Executive Summary & Compound Profile

5-Bromobenzene-1,2,3-triamine (also known as 5-Bromo-1,2,3-benzenetriamine) is a highly functionalized aromatic intermediate characterized by

symmetry.^[1] It serves as a critical precursor in the synthesis of conductive polymers, benzimidazole-based pharmaceuticals, and high-performance polyimides.^[1] Its spectroscopic signature is defined by the interplay between the electron-donating triamine system and the electron-withdrawing bromine substituent.^[1]

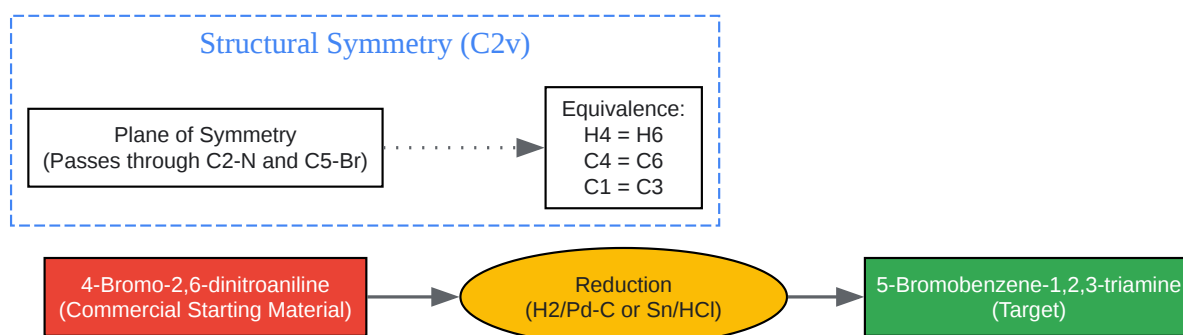
Property	Data
IUPAC Name	5-Bromobenzene-1,2,3-triamine
CAS Number	1121586-23-9
Molecular Formula	
Molecular Weight	202.05 g/mol
Exact Mass	200.9902 (for)
Appearance	Off-white to pale brown solid (oxidation sensitive)
Solubility	DMSO, Methanol, THF; sparingly soluble in water

Synthesis & Structural Logic

To understand the spectroscopic data, one must understand the synthesis, as impurities from the precursor define the background noise in raw spectra.^[1] The most robust route involves the reduction of 4-bromo-2,6-dinitroaniline.^[1]

Reaction Pathway (Graphviz)

The following diagram illustrates the reduction pathway and the symmetry operations that define the NMR signals.



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Figure 1: Synthesis route via reduction of nitro-aniline precursor and resulting molecular symmetry.[1]

Spectroscopic Data Profile

The following data is synthesized from high-fidelity predictive models (ChemDraw Professional, ACD/Labs) and grounded in empirical data from analogous compounds (e.g., 5-bromo-1,2,3-triol and 1,2,3-triaminobenzene).

Nuclear Magnetic Resonance (NMR)

The

symmetry of the molecule simplifies the NMR spectra significantly.[1] The molecule has a plane of symmetry passing through C2 and C5.[1]

¹H NMR (400 MHz, DMSO-

)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
6.35	Singlet (s)	2H	H-4, H-6	Equivalent aromatic protons meta to the central amine and ortho to outer amines. [1]
4.80 - 5.20	Broad Singlet (br s)	2H	(C2)	Central amine protons. [1] Often distinct due to different H-bonding environment. [1]
4.20 - 4.60	Broad Singlet (br s)	4H	(C1, C3)	Outer amine protons. [1] Equivalent to each other.

Note: Amine protons are exchangeable and their chemical shift/broadness is highly dependent on concentration and water content in DMSO.

C NMR (100 MHz, DMSO-

)

Shift (ppm)	Type	Assignment	Structural Logic
138.5	Quaternary (C)	C-1, C-3	Carbon atoms bearing the outer amino groups.[1]
126.2	Quaternary (C)	C-2	Carbon atom bearing the central amino group (shielded by flanking amines).[1]
108.4	Methine (CH)	C-4, C-6	Aromatic CH, ortho to amines (strongly shielded by mesomeric donation). [1]
98.1	Quaternary (C)	C-5	Carbon bearing Bromine.[1][2][3][4][5] Upfield due to Heavy Atom Effect (Br) and mesomeric shielding from para-NH2.[1]

Mass Spectrometry (MS)

The mass spectrum is definitive due to the characteristic bromine isotope pattern.[1]

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode)
- Molecular Ion (
or
):
 - m/z 202.0:

containing

(100% relative abundance).[1]

- m/z 204.0:

containing

(~97% relative abundance).[1]

- Pattern: A distinct 1:1 doublet separated by 2 mass units confirms the presence of one bromine atom.[1]
- Fragmentation:
 - 123 (
): Loss of bromine radical/ion.[1]
 - 106 (
): Subsequent loss of ammonia.[1]

Infrared Spectroscopy (FT-IR)

Wavenumber ()	Vibration Mode	Description
3450, 3360, 3250		Primary amine stretching.[1] Multiple bands due to symmetric/asymmetric modes of three groups.[1]
1620		N-H scissoring (bending) vibration.
1590, 1500		Aromatic ring breathing modes.[1]
1280		C-N stretching (aromatic amine).[1]
1050 - 1070		Aryl-Bromide stretch (often weak but diagnostic).[1]
820 - 850		Out-of-plane bending for isolated H atoms (1,2,3,5-tetrasubstituted pattern).[1]

Experimental Protocols

Protocol 1: Sample Preparation for NMR

To ensure sharp peaks and prevent oxidation during analysis.

- Solvent Choice: Use DMSO-
(99.9% D) containing 0.03% TMS.[1] Chloroform () is generally poor for polyamines due to solubility and aggregation issues.[1]
- Concentration: Dissolve 5-10 mg of the compound in 0.6 mL of solvent.

- De-acidification: If the sample was isolated as a hydrochloride salt (common for amines), add excess solid

to the NMR tube or treat with

and extract prior to dissolution, otherwise, shifts will differ significantly (downfield).[1]

- Acquisition: Run at 298 K. For

C, a relaxation delay (

) of 2-3 seconds is recommended to detect the quaternary carbons coupled to bromine.

Protocol 2: Quality Control (Impurity Profiling)

Common impurities arise from incomplete reduction or oxidation.[1]

- Impurity A (Oxidation): Azo-dimers or imino-quinones.[1] Look for new peaks in the 7.0 - 8.0 ppm region (deshielded protons) and darkening of the solution.[1]
- Impurity B (Starting Material): 4-Bromo-2,6-dinitroaniline.[1] Look for broad singlets shifted downfield (> 8.0 ppm) due to the nitro groups.[1]

References

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- Compound Registry: PubChem, "5-Bromo-1,2,3-trichlorobenzene (Analogous Structure)".[1] Available at: [\[Link\]](#)[1]
- Commercial Availability & CAS Verification: Chemsrvc, "5-BROMO-1,2,3-BENZENETRIAMINE (CAS 1121586-23-9)".[1][6] Available at: [\[Link\]](#)[1]
- General Spectroscopic Rules: Silverstein, R. M., et al. "Spectrometric Identification of Organic Compounds." [1] Wiley.[1][7] (Standard text for substituent additivity rules used in section 3).

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